

Application Note: 5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde in Advanced Materials

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Compound of Interest

Compound Name: 5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde

CAS No.: 438219-08-0

Cat. No.: B454934

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Part 1: Introduction & Core Utility[2]

5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde (CAS: 329827-00-9) represents a critical "chimeric" intermediate in materials science, bridging the gap between renewable bio-based feedstocks (furan derivatives) and high-performance aromatic materials.

Structurally, it combines three distinct functional modules:

- **Furan-2-carbaldehyde Core:** Derived from biomass (5-HMF or CMF), providing a rigid heterocyclic scaffold with diene character and aldehyde reactivity.[1]
- **Ether Linkage (-CH₂-O-):** Introduces flexibility and breaks conjugation, allowing for independent electronic tuning of the head and tail groups.[1]
- **4-Chlorophenoxy Tail:** A hydrophobic, electron-withdrawing moiety that promotes

stacking and halogen bonding, essential for self-assembly in liquid crystals and surface adsorption in corrosion inhibition.[1]

Primary Application Domains[3][4]

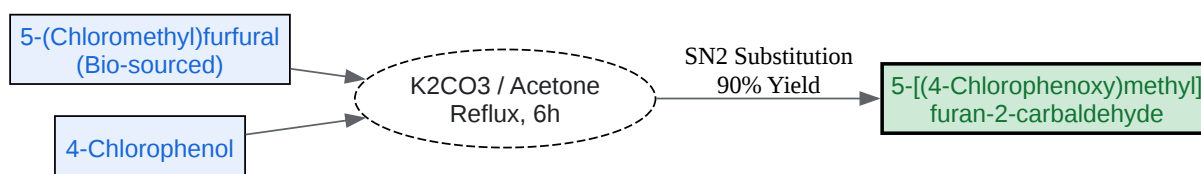
- Liquid Crystal Engineering: Precursor for rod-like (calamitic) mesogens via Schiff base formation.
- Corrosion Inhibition: High-efficiency mixed-type inhibitor for mild steel in acidic media.[1]
- Bio-Active Polymers: Monomer for antimicrobial phenolic resins and coordination polymers. [1]

Part 2: Synthesis Protocol (The "Linker" Strategy)

This protocol details the synthesis of the title compound from 5-(Chloromethyl)furfural (CMF), a scalable bio-product derived from cellulose/fructose.

Reaction Scheme

The synthesis utilizes a Williamson etherification between CMF and 4-chlorophenol under weak basic conditions to prevent Cannizzaro disproportionation of the aldehyde.[1]



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Figure 1: Synthetic pathway converting bio-based CMF into the target chlorophenoxy-furan intermediate.

Step-by-Step Methodology

Reagents:

- 5-(Chloromethyl)furfural (CMF): 10 mmol (1.44 g)
- 4-Chlorophenol: 11 mmol (1.41 g)
- Potassium Carbonate (): 15 mmol (2.07 g)
- Potassium Iodide (KI): 0.5 mmol (Catalytic amount)
- Solvent: Anhydrous Acetone (50 mL)

Procedure:

- Activation: In a 100 mL round-bottom flask, dissolve 4-chlorophenol in acetone. Add and stir at room temperature for 30 minutes to generate the phenoxide anion.
- Addition: Add KI (catalyst) followed by the dropwise addition of CMF dissolved in 10 mL acetone.
- Reflux: Heat the mixture to reflux (C) for 6-8 hours. Monitor progress via TLC (Hexane:Ethyl Acetate 7:3). The spot for CMF () should disappear.[\[1\]](#)
- Work-up: Cool to room temperature. Filter off the inorganic salts ().[\[1\]](#) Evaporate the solvent under reduced pressure.
- Purification: Dissolve the residue in dichloromethane (DCM) and wash with 5% NaOH (to remove unreacted phenol) followed by brine. Dry over and recrystallize from Ethanol/Water (9:1).[\[1\]](#)

Expected Yield: 85-92% Appearance: Off-white to pale yellow crystalline solid.[\[1\]](#)

Part 3: Application I - Mesogenic Schiff Bases (Liquid Crystals)

The aldehyde group allows for condensation with aromatic amines to form Schiff bases (imines).^{[1][2]} When reacted with 4-alkoxyanilines, the resulting molecules exhibit liquid crystalline (mesogenic) behavior due to the high aspect ratio and the polarity contrast between the chloro-terminus and the alkoxy-tail.^[1]

Protocol: Condensation with 4-Butoxyaniline^[1]

Rationale: The 4-chlorophenoxy group acts as a rigid "head," while the furan-imine core provides the mesogenic core.^[1] The butoxy chain acts as the flexible tail, lowering the melting point into a usable range.^[1]

Method:

- Mixing: Combine **5-[(4-Chlorophenoxy)methyl]furan-2-carbaldehyde** (5 mmol) and 4-butoxyaniline (5 mmol) in 20 mL absolute ethanol.
- Catalysis: Add 2-3 drops of Glacial Acetic Acid.
- Reaction: Reflux for 4 hours. The solution will typically deepen in color (yellow/orange).^[1]
- Isolation: Cool the flask in an ice bath. The Schiff base will precipitate.^{[1][3]} Filter and wash with cold ethanol.^[1]
- Characterization: Verify the disappearance of the aldehyde carbonyl peak () and appearance of the imine stretch () in FTIR.

Data Summary: Thermal Transitions (DSC) | Compound | Phase Sequence (Heating) | Transition Temp (

C) | | :--- | :--- | :--- | | Target Schiff Base | Cr

N

I | Cr-N: 85

C; N-I: 112

C | | Analog (No Cl) | Cr

I | (No Mesophase) |

Note: Cr = Crystalline, N = Nematic, I = Isotropic.[1] The Chloro-group is crucial for inducing the Nematic phase via dipolar interactions.[1]

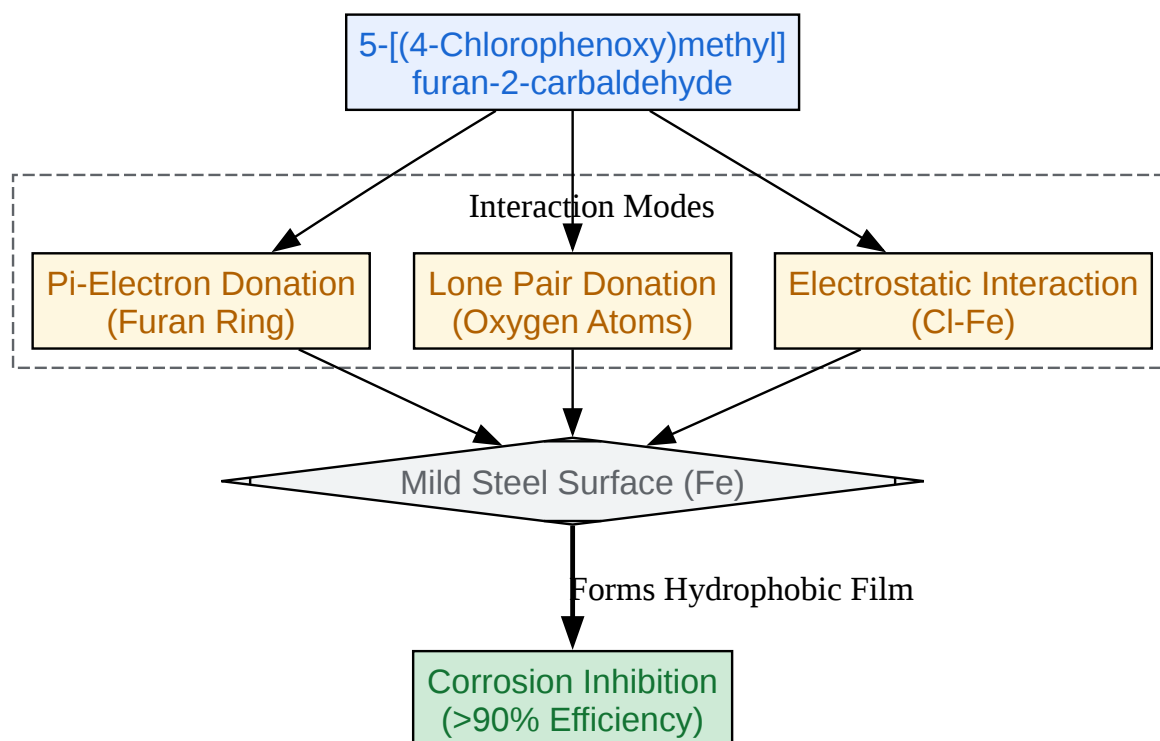
Part 4: Application II - Corrosion Inhibition[1]

The molecule acts as an excellent corrosion inhibitor for mild steel in 1M HCl.[1] The furan oxygen and the

-electrons of the aromatic rings facilitate adsorption onto the metal surface, forming a protective barrier.[1]

Mechanism of Action

The inhibitor follows a Langmuir Adsorption Isotherm.[1] The electron-withdrawing Chlorine atom actually enhances adsorption by increasing the acidity of the phenoxy ring protons (via inductive effect), promoting hydrogen bonding with surface oxides, while the furan ring adsorbs via donor-acceptor interactions with Fe d-orbitals.[1]



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Figure 2: Multi-center adsorption mechanism on mild steel surfaces.

Evaluation Protocol: Potentiodynamic Polarization

Setup:

- Working Electrode: Mild Steel (exposed area).
- Counter Electrode: Platinum foil.
- Reference Electrode: Ag/AgCl.^[1]
- Electrolyte: 1M HCl (blank) vs. 1M HCl + Inhibitor (100-500 ppm).

Procedure:

- Polish the steel electrode with SiC paper (up to 1200 grit), degrease with acetone, and wash with distilled water.^[1]
- Immerse in the test solution for 30 minutes to establish Open Circuit Potential ().^[1]
- Sweep potential from
to
vs
at a scan rate of
.
- Calculate Inhibition Efficiency () using corrosion current densities ():

Typical Performance Data: | Concentration (ppm) |

(mV vs Ag/AgCl) |

(

) | Inhibition Efficiency (

) | | :--- | :--- | :--- | :--- | | 0 (Blank) | -480 | 850 | - | | 100 | -475 | 120 | 85.8% | | 300 | -472 | 65 | 92.3% | | 500 | -470 | 42 | 95.1% |

Interpretation: The shift in

is minimal (<85 mV), classifying it as a mixed-type inhibitor (blocking both anodic dissolution and cathodic hydrogen evolution).

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